

Safety data sheet (SDS) and handling precautions for Deracoxib-D3

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Compound of Interest		
Compound Name:	Deracoxib-D3	
Cat. No.:	B15608047	Get Quote

An In-depth Technical Guide to the Safe Handling of Deracoxib-D3

This guide provides comprehensive safety data and handling precautions for **Deracoxib-D3**, intended for researchers, scientists, and professionals in drug development. **Deracoxib-D3** is the deuterated form of Deracoxib, a non-steroidal anti-inflammatory drug (NSAID) from the coxib class.[1] As a stable isotope-labeled internal standard, it is crucial for analytical and quantitative studies, such as in veterinary residue testing and metabolism research.[2]

Chemical and Physical Properties

The following tables summarize the key chemical and physical properties of Deracoxib and its deuterated analog, **Deracoxib-D3**.

Table 1: General Information



Property	Deracoxib	Deracoxib-D3
Chemical Name	4-[3-(Difluoromethyl)-5-(3-fluoro-4-methoxyphenyl)-1H-pyrazol-1-yl]benzenesulfonamide[3][4]	4-[3-Difluoromethyl-5-(3-fluoro- 4-methoxy-D3-phenyl)-pyrazol- 1-yl]benzenesulfonamide[2]
Synonyms	Deramaxx, SC 46[5]	-
CAS Number	169590-41-4[3][4]	2012598-48-8[2]
Molecular Formula	C17H14F3N3O3S[3][6]	C17H11D3F3N3O3S[7]
Molecular Weight	397.4 g/mol [3][5]	400.39 g/mol [7]

Table 2: Physical Properties

Property	Value (Deracoxib)
Appearance	A solid[8]
Solubility	DMF: 10 mg/mlDMF:PBS (pH 7.2) (1:8): 0.1 mg/mlDMSO: 10 mg/mlEthanol: 3 mg/ml[8]
UV Max	256 nm[8]

Hazard Identification and GHS Classification

Deracoxib is classified with the following hazards according to the Globally Harmonized System (GHS).[4] Users should handle **Deracoxib-D3** with the same level of caution.

Table 3: GHS Hazard Classification for Deracoxib

Classification	Code	Statement
Acute toxicity, oral	H302	Harmful if swallowed[4][5]
Serious eye damage/eye irritation	H319	Causes serious eye irritation[4] [5]



Signal Word: Warning[4][6]

Hazard Pictogram:

Ralt text

Handling and Storage

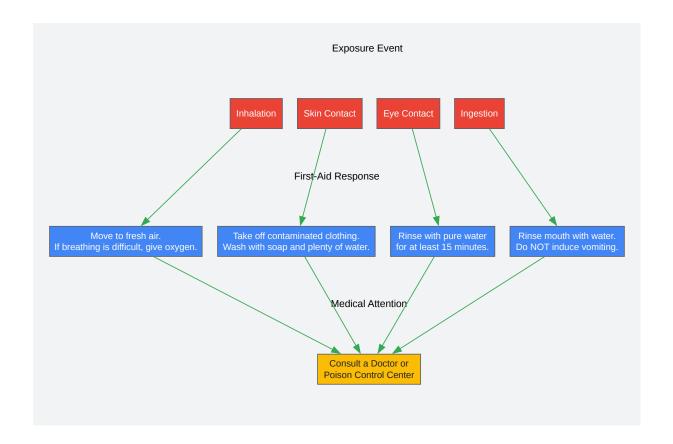
Proper handling and storage are critical to ensure the safety of laboratory personnel and maintain the integrity of the compound.

- Engineering Controls: Handle in a well-ventilated place, preferably within a laboratory fume hood or other form of local exhaust ventilation.[3][6]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN
 166 (EU) or NIOSH (US) standards.[3]
 - Skin Protection: Wear impervious, fire/flame-resistant clothing. Handle with gloves that have been inspected prior to use.[3][6]
 - Respiratory Protection: As a backup to engineering controls, NIOSH-approved N100 or CEN-approved FFP3 particulate respirators are recommended. If the respirator is the sole means of protection, a full-face supplied-air respirator must be used.[3]
- Hygiene Measures: Avoid contact with skin and eyes.[3][6] Avoid the formation of dust and aerosols.[3][6] Do not eat, drink, or smoke when using this product.[4][6] Wash hands thoroughly after handling.[4][6]
- Keep the container tightly closed in a dry and well-ventilated place.
- Recommended storage condition is a refrigerator.[3]
- Store apart from foodstuff containers or incompatible materials.

Emergency Procedures



The following diagram outlines the appropriate first-aid measures in case of exposure.



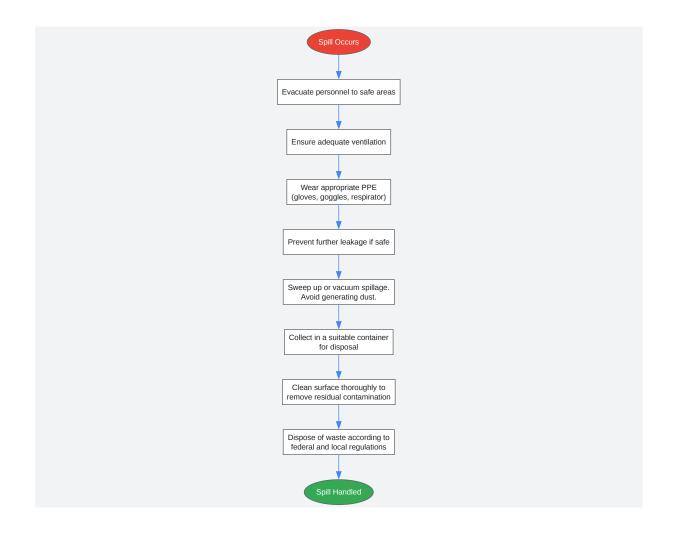
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Caption: First-aid measures for **Deracoxib-D3** exposure.

- Suitable Extinguishing Media: Use water, dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: Hazardous combustion products include carbon oxides, nitrogen oxides, hydrogen fluoride, and sulfur oxides.[3]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
 [3][6]

The workflow for handling a spill of **Deracoxib-D3** is detailed below.





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Caption: Workflow for handling an accidental release of **Deracoxib-D3**.

Toxicological Information

The toxicological data for Deracoxib should be considered relevant for **Deracoxib-D3** in the absence of specific data for the deuterated compound.

Table 4: Toxicological Effects of Deracoxib



Effect	Description
Acute Toxicity	Harmful if swallowed.[4][5]
Skin Contact	May cause moderate irritation.[9] Generally does not irritate the skin.[4]
Eye Contact	Causes serious eye irritation.[4][5]
Ingestion	May be harmful if swallowed.[9]
Sensitization	No sensitizing effects are known.[4]

Experimental Protocols

Deracoxib-D3 is primarily used as a reference standard in analytical methods.[2] The following outlines a general methodology where **Deracoxib-D3** would be employed.

This protocol describes a typical workflow for quantifying a target analyte in a biological matrix using a deuterated internal standard like **Deracoxib-D3**.

• Sample Preparation:

- A known amount of **Deracoxib-D3** (internal standard) is spiked into the biological sample (e.g., plasma, tissue homogenate).
- The sample undergoes extraction (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction) to isolate the analyte and internal standard.
- The extract is evaporated to dryness and reconstituted in a suitable solvent for LC-MS/MS analysis.

Instrumental Analysis:

- An aliquot of the reconstituted sample is injected into an LC-MS/MS system.
- Chromatographic separation is achieved on a suitable column (e.g., C18).



- The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode to detect specific precursor-to-product ion transitions for both the target analyte and **Deracoxib-D3**.
- Data Analysis:
 - The peak area of the target analyte is normalized to the peak area of the Deracoxib-D3
 internal standard.
 - A calibration curve is generated by analyzing standards with known concentrations of the analyte and a fixed concentration of the internal standard.
 - The concentration of the analyte in the unknown sample is determined by interpolating its normalized peak area ratio against the calibration curve.

This use of a stable isotope-labeled internal standard corrects for variations in sample preparation and instrument response, leading to high accuracy and precision.[2]

Disposal Considerations

- Excess and expired materials should be offered to a licensed hazardous material disposal company.[3]
- The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Ensure that all federal and local regulations regarding the disposal of this material are followed.[3][9]

Conclusion

Deracoxib-D3 is a valuable tool for analytical and research applications. Adherence to the safety precautions and handling procedures outlined in this guide is essential for minimizing risk and ensuring a safe laboratory environment. Users should always consult the most recent Safety Data Sheet provided by the supplier before use.



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